

An In-depth Technical Guide to Trisodium Orthoborate (Na_3BO_3)

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Compound of Interest

Compound Name: *Trisodium orthoborate*

Cat. No.: *B083475*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nomenclature, synthesis, properties, and reactions of **trisodium orthoborate** (Na_3BO_3). The information is intended for researchers, scientists, and professionals in drug development and related fields who require a detailed understanding of this inorganic compound.

IUPAC Nomenclature and Chemical Identity

The compound with the chemical formula Na_3BO_3 is systematically named **trisodium orthoborate** according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.^{[1][2]} It is also commonly referred to as sodium orthoborate or simply trisodium borate.^[1] The term "sodium borate" can be a general descriptor for various sodium salts of borate anions, so specifying "orthoborate" is crucial for clarity.^{[1][3]}

The chemical structure consists of three sodium cations (Na^+) and one orthoborate anion ($[\text{BO}_3]^{3-}$).^{[1][2]} The orthoborate anion is derived from orthoboric acid (H_3BO_3). PubChem also recognizes the IUPAC name as "trisodium;borate".

Physicochemical and Crystallographic Data

Trisodium orthoborate is a white solid. A summary of its key physicochemical and crystallographic properties is presented in the table below for easy reference.

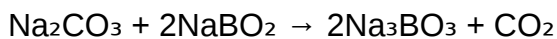
Property	Value	Reference
Chemical Formula	Na ₃ BO ₃	[1]
Molar Mass	127.78 g/mol	[1]
Melting Point	966 °C (1771 °F; 1239 K)	
Boiling Point	1434 °C (2613 °F; 1707 K)	
Density	2.43 g/cm ³	
Crystal System	Monoclinic	[4]
Space Group	P2 ₁ /c	[4]
Lattice Parameters	a = 7.567 Å, b = 5.730 Å, c = 9.689 Å	[4]
	α = 90°, β = 109.5°, γ = 90°	[4]

Experimental Protocols

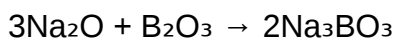
Synthesis of Trisodium Orthoborate

A common method for the synthesis of **trisodium orthoborate** is through a high-temperature solid-state reaction.[1]

Reaction:



or



Detailed Experimental Protocol:

- **Reactant Preparation:** Stoichiometric amounts of anhydrous sodium carbonate (Na₂CO₃) and anhydrous sodium metaborate (NaBO₂) or boric oxide (B₂O₃) are thoroughly mixed in a mortar and pestle to ensure a homogeneous powder.

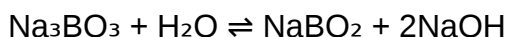
- **Crucible Loading:** The reactant mixture is transferred to a high-purity alumina or platinum crucible.
- **Heating:** The crucible is placed in a high-temperature furnace. The temperature is gradually ramped up to between 800 °C and 1000 °C.
- **Reaction:** The mixture is held at the target temperature for several hours to ensure the reaction goes to completion. The exact duration may vary and should be determined by monitoring the reaction progress, for example, by analyzing aliquots using X-ray diffraction (XRD).
- **Cooling:** After the reaction is complete, the furnace is slowly cooled down to room temperature to prevent thermal shock and cracking of the product.
- **Product Recovery and Characterization:** The resulting solid, **trisodium orthoborate**, is recovered from the crucible. Characterization can be performed using techniques such as powder X-ray diffraction (XRD) to confirm the crystal structure and phase purity, and Fourier-transform infrared spectroscopy (FTIR) to identify the characteristic vibrational modes of the orthoborate anion.

Chemical Reactions and Logical Relationships

Hydrolysis

When dissolved in water, **trisodium orthoborate** undergoes hydrolysis to form sodium metaborate (NaBO_2) and sodium hydroxide (NaOH). This reaction establishes an alkaline pH in the solution.

Reaction:



Electrolysis

The electrolysis of an aqueous solution of sodium orthoborate can be employed to produce sodium perborate (NaBO_3), a compound with applications as a bleaching agent.

Visualizations

The following diagrams illustrate the key processes described in this guide.

Caption: Experimental workflow for the synthesis of **trisodium orthoborate**.

Caption: Hydrolysis of **trisodium orthoborate** in water.

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References

- 1. Trisodium orthoborate - Wikipedia [en.wikipedia.org]
- 2. trisodium orthoborate | 14312-40-4 | Benchchem [benchchem.com]
- 3. Sodium borate - Wikipedia [en.wikipedia.org]
- 4. mp-30975: Na₃BO₃ (monoclinic, P2₁/c, 14) [legacy.materialsproject.org]
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